

BPN-15477: A Novel Small Molecule Modulator of Pre-mRNA Splicing

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Compound of Interest

Compound Name: BPN-15477

Cat. No.: B15561197

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This technical guide provides an in-depth overview of **BPN-15477**, a novel small molecule splicing modulator compound. It details the mechanism by which **BPN-15477** influences pre-mRNA splicing, presents key quantitative data from preclinical studies, outlines the experimental protocols used to evaluate its activity, and visualizes the underlying molecular pathways and experimental workflows.

Core Mechanism of Action: Splicing Correction

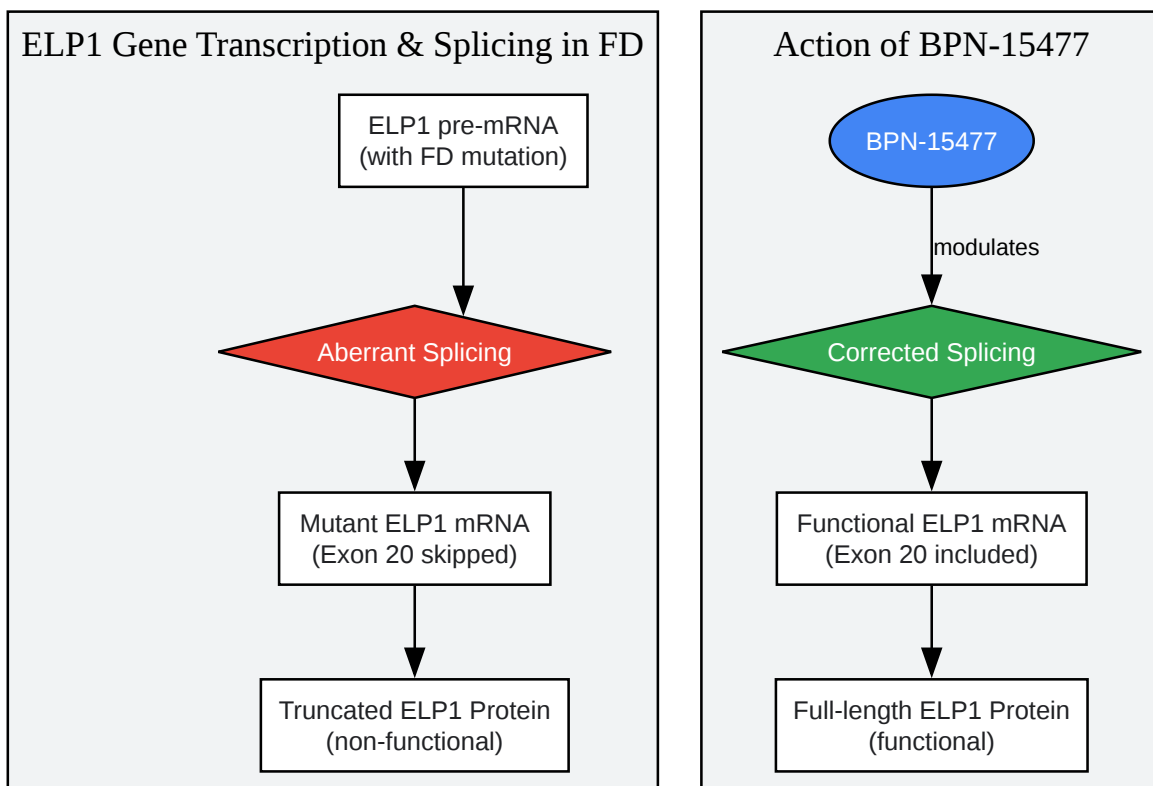
BPN-15477 has been identified as a splicing modulator that can correct certain splicing defects in various genes.^{[1][2]} Its primary mechanism involves promoting the inclusion of exons that are skipped due to disease-causing mutations.^{[2][3]} This activity has been demonstrated for several genes, including ELP1, CFTR, LIPA, MLH1, and MAPT.^{[1][2][4]}

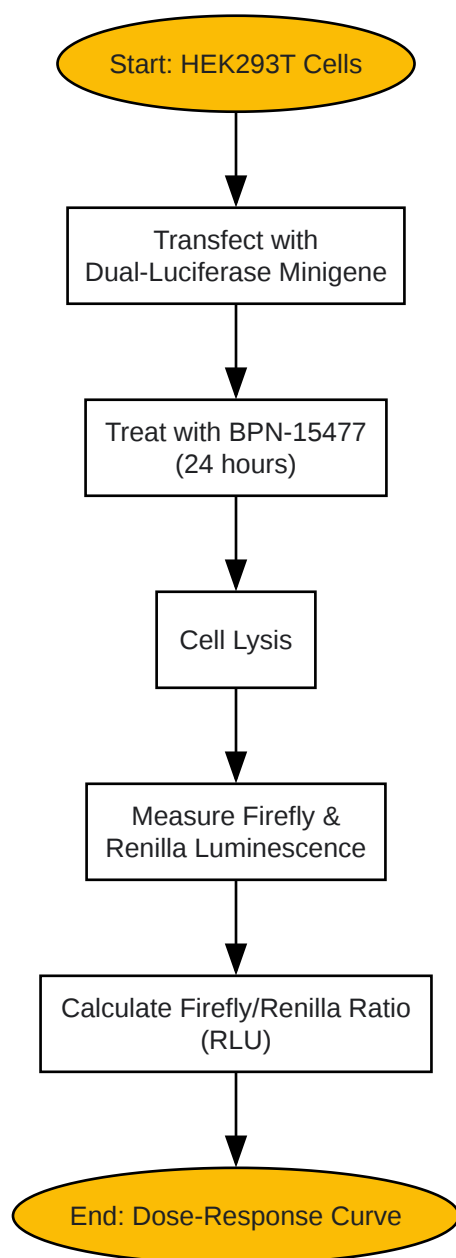
The discovery of **BPN-15477** was facilitated by a machine learning approach that identified its potential to correct splicing defects.^{[1][2]} This compound is noted to be significantly more potent and efficacious than earlier identified splicing modulators like kinetin.^[3]

While the precise protein target of **BPN-15477** is not fully elucidated in the provided search results, its action leads to the restoration of full-length mRNA and functional protein production.^[2]

Modulation of ELP1 Pre-mRNA Splicing in Familial Dysautonomia (FD)

A primary focus of **BPN-15477** research has been its ability to correct the splicing of ELP1 exon 20, which is mis-spliced in Familial Dysautonomia (FD).^{[1][2][3]} A specific mutation in FD leads to the skipping of exon 20, resulting in a truncated, non-functional ELP1 protein. **BPN-15477** promotes the inclusion of this exon, thereby restoring the production of the full-length, functional protein.^{[1][3]}





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